Advanced Bioconjugation Strategies using 3-Amino-L-alanine ethyl ester 2HCl

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Compound of Interest

Compound Name:	*3-Amino-L-alanine ethyl ester 2HCl*
Cat. No.:	*B8096690*

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Part 1: Core Directive & Scientific Logic

Introduction: The "pKa Switch" Advantage

3-Amino-L-alanine ethyl ester dihydrochloride (L-Dap(OEt)·2HCl) is often viewed merely as a precursor for non-canonical amino acids. However, in bioconjugation, it represents a powerful heterobifunctional scaffold.

Its structural uniqueness lies in the proximity of the two primary amines and the electron-withdrawing ester group. Unlike Lysine (where

-amine pKa

9.0 and

-amine pKa

10.5), L-Dap(OEt) exhibits a dramatic pKa inversion and separation:

- -Amine pKa:

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4.2 – 4.5 (Drastically lowered by the vicinal ester).

- -Amine pKa:

  7.9 – 8.2 (Lowered by the vicinal amine, but higher than

).

The Implication: This

3.5 unit pKa difference creates a pH-gated reactivity switch. By strictly controlling pH, researchers can selectively functionalize the

-amine at acidic pH (where it is neutral/nucleophilic) while the

-amine remains protonated and inert. This eliminates the need for complex protection/deprotection steps common in traditional linker synthesis.

Application 1: One-Pot Synthesis of Heterobifunctional Linkers

Objective: Create a custom linker with two distinct reactive handles (e.g., a Fluorophore and a Click-Chemistry handle) using L-Dap(OEt) as the central hub.

The "Alpha-First" Strategy

This protocol leverages the low pKa of the

-amine to attach the first moiety (R1) at pH 5.5, followed by the second moiety (R2) at pH 8.5.

Workflow Diagram:



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Caption: Regioselective functionalization workflow exploiting the pKa difference between

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and

amines.

Detailed Protocol:

Reagents:

- **3-Amino-L-alanine ethyl ester 2HCl** (MW: 205.08 g/mol).
- Buffer A: 100 mM MES, pH 5.5.
- Buffer B: 1 M Sodium Bicarbonate, pH 9.0.
- Electrophile 1: NHS-PEG4-Azide (for "Click" handle).
- Electrophile 2: NHS-Biotin (for affinity handle).

Step-by-Step:

- Solubilization: Dissolve 10 mg of L-Dap(OEt)·2HCl in 1 mL of Buffer A.
  - Checkpoint: Measure pH.[1] It must be between 5.5 and 6.0. If too low (due to HCl salt), adjust carefully with dilute NaOH. Do not exceed pH 6.0 to ensure

    -amine protection.
- -Functionalization: Add 0.95 equivalents of NHS-PEG4-Azide (dissolved in minimal DMSO).
  - Reaction: Incubate at Room Temperature (RT) for 2 hours.
  - Mechanism:[2] At pH 5.5, the

    -amine (pKa ~4.2) is nucleophilic.[3] The

    -amine (pKa ~8.[4]0) is >99% protonated and unreactive.
- Intermediate QC (Optional): Analyze a small aliquot by LC-MS. You should see the mono-substituted mass.
- pH Shift: Adjust the reaction mixture to pH 8.5 by slowly adding Buffer B.

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- -Functionalization: Add 1.2 equivalents of NHS-Biotin immediately after pH adjustment.
  - Reaction: Incubate at RT for 2 hours.
  - Mechanism:[2] At pH 8.5, the

    -amine deprotonates and reacts with the second NHS ester.
- Purification: Purify the final dual-labeled construct via Preparative HPLC (C18 column, Water/Acetonitrile gradient + 0.1% TFA).

Application 2: Synthesis of "Clickable" Cationic Scaffolds

Objective: Use L-Dap(OEt) to synthesize a cationic dendron or surface coating that can be post-functionalized via CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition).

In this application, we retain the

-amine's cationic character (for solubility or DNA binding) and convert the

-amine into an alkyne handle.

Protocol:

- Dissolution: Dissolve L-Dap(OEt)·2HCl in dry DMF containing 2.5 eq DIPEA.
  - Note: In organic solvent with base, pKa differentiation is less distinct; however, steric hindrance becomes the governing factor. The

    -amine is less sterically hindered, but the

    -amine is more acidic. For strict regioselectivity in organic phase, temperature control is key.
- Acylation: Add 1.0 eq of Propargyl-NHS ester at 0°C.
  - Observation: In organic solvents, the

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-amine often reacts faster due to the "neighboring group effect" of the ester, which can stabilize the transition state, despite the steric bulk.

- Deprotection (Optional): If the ethyl ester is not desired (e.g., for peptide coupling), hydrolyze with LiOH in THF/Water to yield the free acid 3-Amino-L-alanine derivative.

Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
Loss of Regioselectivity	pH during Step 1 was > 6.5.	Strictly maintain pH 5.5–6.0 using MES buffer. Do not use PBS (poor buffering at pH 5.5).
Low Yield of Step 1	Hydrolysis of NHS ester before reaction.	Dissolve NHS esters in anhydrous DMSO immediately before addition. Ensure buffer is not "aged".
Precipitation	High concentration of hydrophobic reactants.	Add up to 20% (v/v) DMSO or DMF to the aqueous buffer.
Incomplete Step 2 Reaction	-amine re-protonation or hydrolysis.	Ensure pH stays > 8.0 during the second addition. Add excess (1.5 eq) of the second electrophile.

References

- pKa Properties of Dap
  - Source: "Incorporation of 2,3-diaminopropionic acid in linear cationic amphipathic peptides produces pH sensitive vectors." Journal of Controlled Release.
  - Key Finding: Establishes the lowered pKa of

    (~4.[4]2) and

    (~8.0) amines in Dap esters.[4]
  - (Context verified via search).

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